

An In-depth Technical Guide to Piperonyl Chloride for Advanced Research

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Piperonyl chloride

Cat. No.: B1270778

[Get Quote](#)

This guide provides an in-depth technical overview of **piperonyl chloride** ($C_8H_5ClO_3$), a critical reagent in synthetic chemistry.^[1] Designed for researchers, scientists, and professionals in drug development, this document explores the compound's core properties, synthesis, and applications, grounded in established scientific principles and methodologies.

Core Chemical Identity and Properties

Piperonyl chloride, also known as 3,4-(Methylenedioxy)benzoyl chloride or 1,3-benzodioxole-5-carbonyl chloride, is a significant acyl halide derivative of piperic acid.^{[1][2]} Its molecular structure is distinguished by a benzodioxole ring, which imparts unique reactivity and biological characteristics to its derivatives.

Molecular Weight and Formula

The molecular formula of **piperonyl chloride** is $C_8H_5ClO_3$.^[1] Based on the atomic masses of its constituent elements (Carbon: 12.011 u, Hydrogen: 1.008 u, Chlorine: 35.453 u, Oxygen: 15.999 u), the molecular weight is calculated as follows:

$$(8 \times 12.011) + (5 \times 1.008) + (1 \times 35.453) + (3 \times 15.999) = 184.58 \text{ g/mol} \text{ [2][3]}$$

This molecular weight is a fundamental parameter for stoichiometric calculations in synthesis and for analytical characterization.

Physicochemical Properties

A comprehensive understanding of **piperonyl chloride**'s physical and chemical properties is essential for its effective application and safe handling.

Property	Value	Source
CAS Number	25054-53-9	[1][2]
Molecular Formula	C ₈ H ₅ ClO ₃	[1][2]
Molecular Weight	184.58 g/mol	[2][3]
Appearance	Off-white powder	[4][5]
Melting Point	78-79 °C	[2][6]
Boiling Point	155 °C at 25 mmHg	[2][6]
Synonyms	benzo[d][1][4]dioxole-5-carbonyl chloride, 1,3-benzodioxole-5-carbonyl chloride	[5]

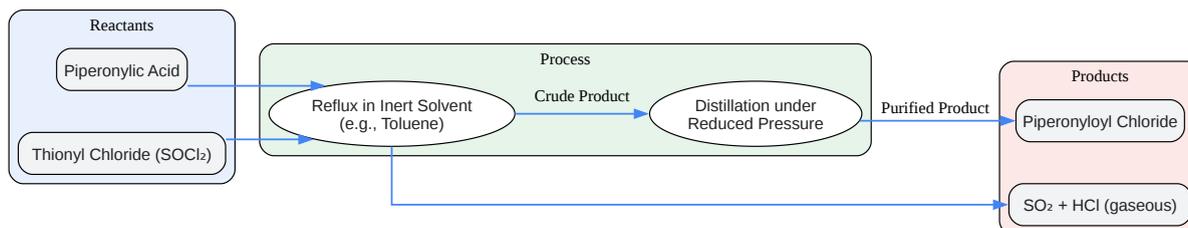
This table summarizes key quantitative data for **piperonyl chloride**.

Synthesis and Purification

The synthesis of **piperonyl chloride** typically involves the chlorination of piperonylic acid. A common and effective method utilizes thionyl chloride (SOCl₂) as the chlorinating agent.

Synthesis Workflow

The reaction proceeds by nucleophilic acyl substitution, where the hydroxyl group of the carboxylic acid is replaced by a chloride ion.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Piperonyloyl Chloride** from Piperonylic Acid.

Detailed Experimental Protocol

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a gas trap (to neutralize HCl and SO₂), suspend piperonylic acid in an excess of thionyl chloride or an inert solvent like toluene.
- **Reaction:** Gently reflux the mixture. The reaction progress can be monitored by the cessation of gas evolution.
- **Workup:** After the reaction is complete, remove the excess thionyl chloride by distillation.
- **Purification:** The crude **piperonyloyl chloride** is then purified by vacuum distillation to yield the final product.

Applications in Research and Development

Piperonyloyl chloride serves as a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1] Its reactive acyl chloride group readily participates in acylation reactions with a variety of nucleophiles.^[1]

Pharmaceutical Synthesis

The benzodioxole moiety is a common structural motif in many biologically active compounds.

Piperonyl chloride is a key intermediate in the synthesis of:

- Anticancer Agents: It is used to synthesize 2-phenylbenzimidazoles and other heterocyclic compounds with antiproliferative properties.[1][2]
- Cognition Enhancers: It has been utilized in the structure-activity relationship studies of novel cognition-enhancing drugs like unifiram and sunifiram.[6]
- Platelet Aggregation Inhibitors: It is a precursor for compounds that inhibit platelet aggregation.[6]

Agrochemicals

Derivatives of **piperonyl chloride** have been explored for their insecticidal and fungicidal activities, making them valuable in the agricultural sector.[1]

Mechanistic Studies

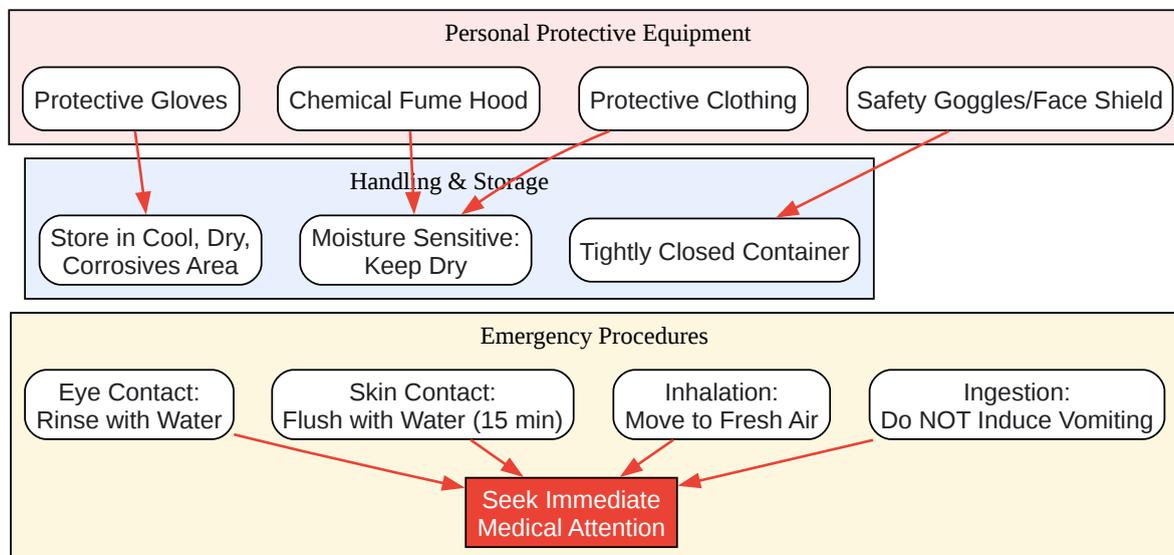
The solvolysis of **piperonyl chloride** has been studied extensively to understand reaction kinetics and solvent effects in nucleophilic acyl substitution reactions.[2][6] These studies provide valuable insights into the electron-rich acyl transfer mechanism.[2][6]

Safety and Handling

Piperonyl chloride is a corrosive and moisture-sensitive compound that requires careful handling.[4]

- Exposure: It causes severe burns to the eyes, skin, and respiratory tract.[4] Ingestion can lead to gastrointestinal tract burns.[4]
- Personal Protective Equipment (PPE): Always use in a chemical fume hood and wear appropriate protective clothing, gloves, and eye/face protection.[4]
- Storage: Store in a cool, dry place in a tightly sealed container, away from moisture, in a designated corrosives area.[4]

- First Aid: In case of contact, immediately flush the affected area with plenty of water for at least 15 minutes and seek immediate medical attention.[4] If inhaled, move to fresh air.[4] If ingested, do not induce vomiting and seek immediate medical aid.[4]



[Click to download full resolution via product page](#)

Caption: Safety and Handling Protocol for **Piperonyl Chloride**.

Conclusion

Piperonyl chloride is a cornerstone reagent with significant implications for synthetic chemistry and drug discovery. Its unique chemical structure and reactivity enable the synthesis of a diverse array of bioactive molecules. A thorough understanding of its properties, synthesis, and safe handling procedures is paramount for its effective and responsible use in a research setting.

References

- Cole-Parmer. (n.d.). Material Safety Data Sheet - **Piperonyloyl chloride**.
- ChemicalBook. (n.d.). **Piperonyloyl chloride** | 25054-53-9.
- ChemicalBook. (n.d.). **Piperonyloyl chloride** - Safety Data Sheet.
- PubChem. (n.d.). **Piperonyloyl chloride**.
- Sigma-Aldrich. (n.d.). **Piperonyloyl chloride** 99 25054-53-9.
- Sigma-Aldrich. (n.d.). **Piperonyloyl chloride** 99 25054-53-9.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Buy Piperonyloyl chloride | 25054-53-9 [smolecule.com]
- 2. Piperonyloyl chloride | 25054-53-9 [m.chemicalbook.com]
- 3. 胡椒酸酐 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. ピペロニロイルクロリド 99% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Piperonyloyl Chloride for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270778#piperonyloyl-chloride-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com